

# Personal protective equipment for handling 1,4-Dibromo-2,5-diiodobenzene

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## Compound of Interest

Compound Name: 1,4-Dibromo-2,5-diiodobenzene

Cat. No.: B1312432

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## Essential Safety and Handling Guide for 1,4-Dibromo-2,5-diiodobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **1,4-Dibromo-2,5-diiodobenzene**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

**1,4-Dibromo-2,5-diiodobenzene** is a solid chemical that can cause skin and eye irritation.[1]  
[2][3] Appropriate personal protective equipment is mandatory to prevent exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

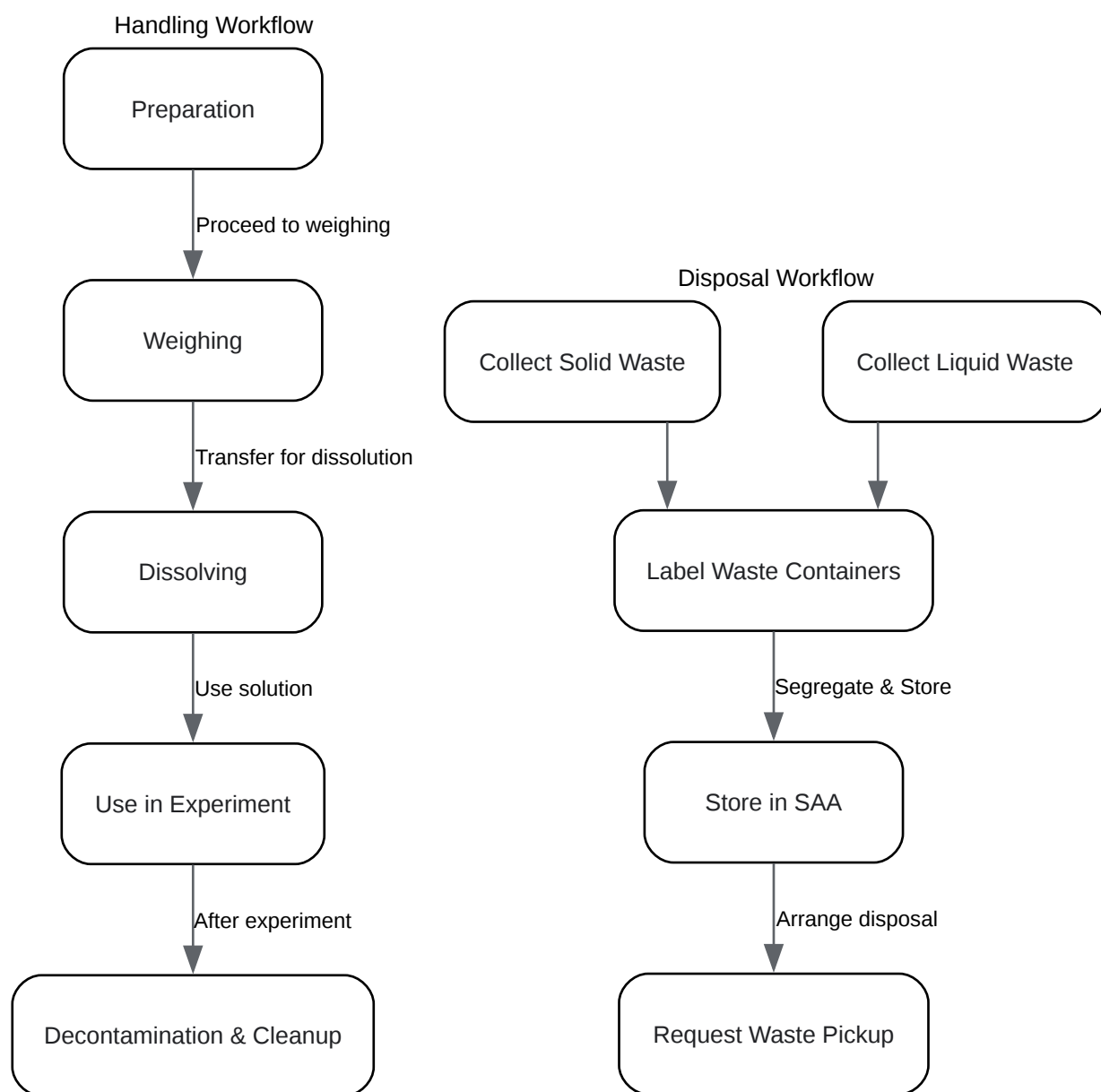
Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against dust particles and potential splashes.[1][2]
Skin Protection	Nitrile or Neoprene gloves (double-gloving recommended), and a lab coat.	Prevents skin contact and irritation.[1][4] For extended contact or handling of large quantities, Viton® or Polyvinyl Alcohol (PVA) gloves are recommended due to their high resistance to aromatic and chlorinated solvents.[2][4][5][6]
Respiratory Protection	A NIOSH-approved N95 or higher-level particulate respirator is required if handling outside of a certified chemical fume hood or a ventilated balance enclosure.	Minimizes the risk of inhaling fine dust particles.[7]

Note on Glove Selection: While specific breakthrough time data for **1,4-Dibromo-2,5-diiodobenzene** is not readily available, general resistance charts for halogenated aromatic compounds indicate that Viton® and PVA gloves offer superior protection for prolonged handling.[5][6] Standard nitrile gloves are suitable for incidental contact but should be changed immediately upon contamination.

## Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **1,4-Dibromo-2,5-diiodobenzene** in a laboratory setting.

Diagram 1: Workflow for Handling **1,4-Dibromo-2,5-diiodobenzene**



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